

Application Notes and Protocols: Ro 67-4853

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro 67-4853

Cat. No.: B1679490

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ro 67-4853 is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 1 (mGluR1).[1] As a PAM, it enhances the receptor's response to the endogenous ligand, glutamate, by binding to a site distinct from the glutamate binding site, known as an allosteric site.[2][3] This document provides detailed information on the solubility of **Ro 67-4853**, particularly in Dimethyl Sulfoxide (DMSO), and offers comprehensive protocols for its application in common in vitro assays.

Chemical Information

- IUPAC Name: N-(9H-Xanthen-9-ylcarbonyl)carbamic acid butyl ester
- Synonyms: (9H-Xanthen-9-ylcarbonyl)-carbamic acid butyl ester, N-(9H-Xanthen-9-ylcarbonyl)-carbamic acid butyl ester, Ro67-4853[4]
- Molecular Formula: C₁₉H₁₉NO₄[5]
- Molecular Weight: 325.36 g/mol
- CAS Number: 302841-89-0[5]

Solubility Data

Ro 67-4853 is a crystalline solid that is soluble in several organic solvents but is sparingly soluble in aqueous solutions.[5] For biological experiments, it is recommended to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it into the aqueous buffer or saline solution.[5] It is advised not to store the aqueous solution for more than one day.[5]

Table 1: Solubility of **Ro 67-4853** in Various Solvents

Solvent	Concentration (mg/mL)	Concentration (mM)	Source(s)
DMSO	5 mg/mL	~15.4 mM	Cayman Chemical[5]
20 mg/mL	~61.5 mM	AbMole BioScience, Sigma-Aldrich[4][6]	
32.54 mg/mL	100 mM	Abcam, Tocris Bioscience[7][8]	
Dimethyl Formamide (DMF)	16 mg/mL	~49.2 mM	Cayman Chemical[5]
Ethanol	0.5 mg/mL	~1.5 mM	Cayman Chemical[5]

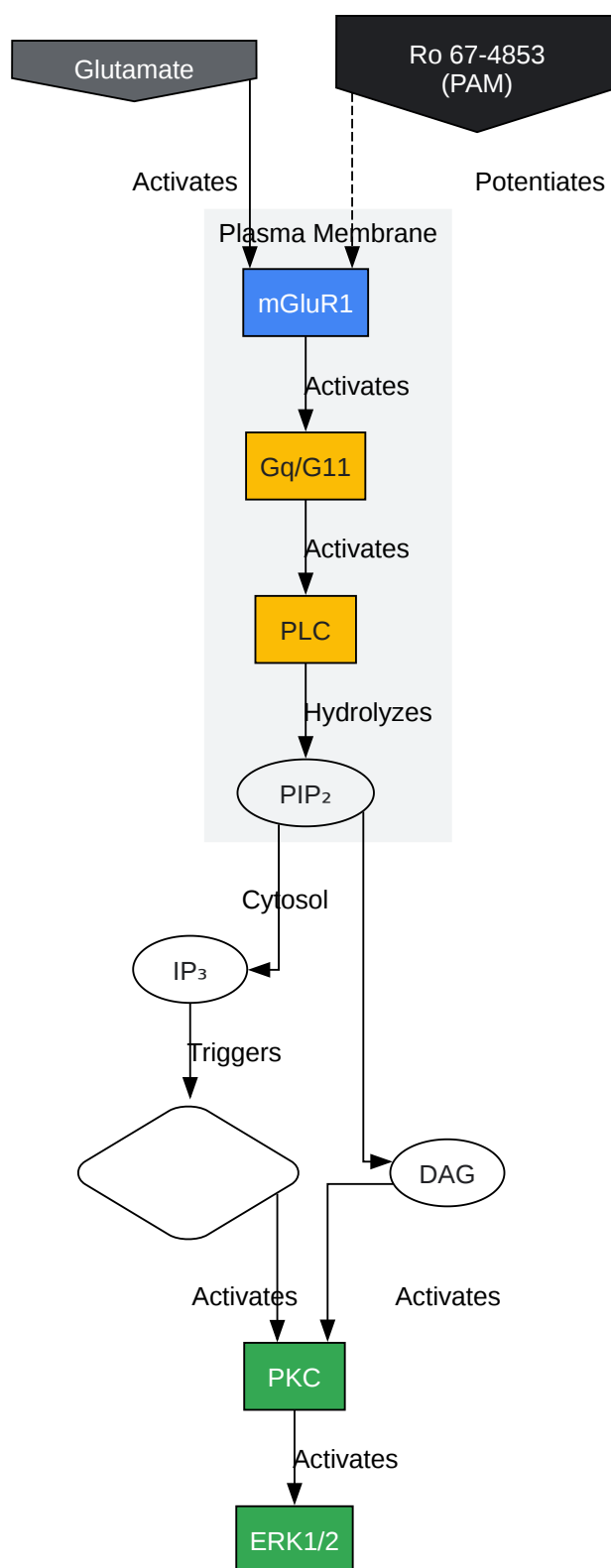
Note: The molarity was calculated using the molecular weight of 325.36 g/mol . Batch-specific molecular weights may vary slightly.[8]

Mechanism of Action & Signaling Pathway

Ro 67-4853 acts as a positive allosteric modulator of mGluR1, a G-protein coupled receptor (GPCR).[2] It enhances the potency of glutamate, the native agonist, by interacting with the transmembrane domain (TMD) of the receptor.[2][3] mGluR1 is part of the Group I mGlu receptors, which also includes mGluR5.[8] While **Ro 67-4853** is primarily known as an mGluR1 PAM, some evidence suggests it may also have activity at mGluR5.[8][9]

Upon activation, mGluR1 couples to Gq/G11 proteins, leading to the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃

binds to its receptors on the endoplasmic reticulum, causing the release of intracellular calcium (Ca^{2+}).^[5] DAG, along with the increased intracellular Ca^{2+} , activates Protein Kinase C (PKC), which in turn can phosphorylate various downstream targets, including mitogen-activated protein kinases (MAPK) like ERK1/2.^[2] **Ro 67-4853** has been shown to potentiate glutamate-induced calcium signaling and can also induce ERK1/2 phosphorylation.^{[2][5]} Additionally, it can potentiate glutamate-induced cyclic adenosine monophosphate (cAMP) accumulation.^[2]



[Click to download full resolution via product page](#)

Fig 1. Simplified mGluR1 Signaling Cascade.

Experimental Protocols

Preparation of Stock Solutions

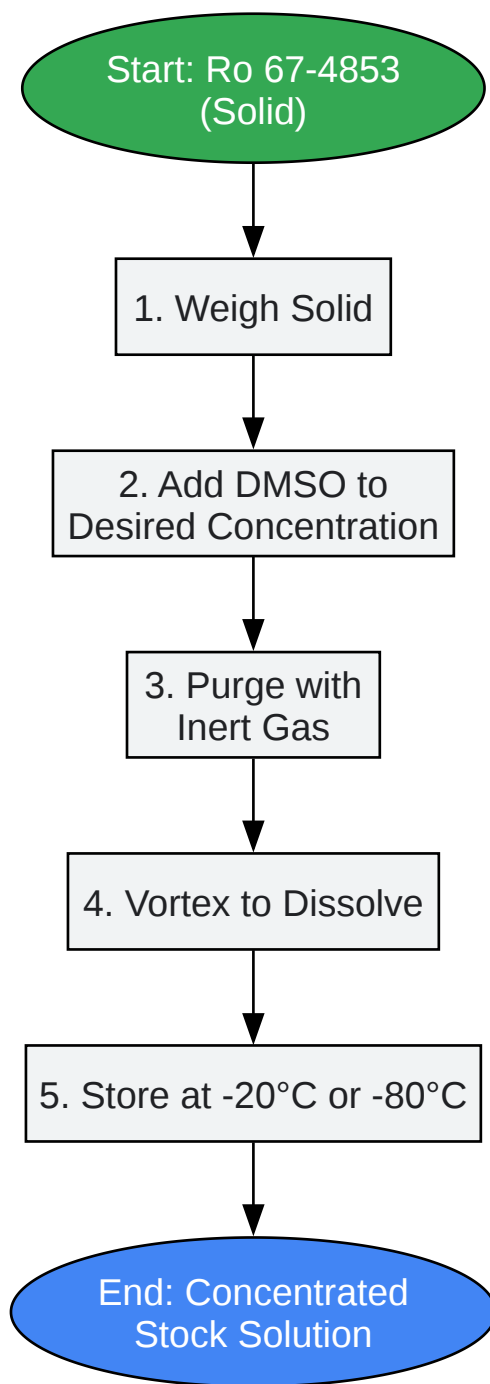
Objective: To prepare a concentrated stock solution of **Ro 67-4853** in DMSO for subsequent dilution in aqueous experimental buffers.

Materials:

- **Ro 67-4853** (crystalline solid)[5]
- Dimethyl Sulfoxide (DMSO), anhydrous
- Inert gas (e.g., argon or nitrogen)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Protocol:

- Weigh the desired amount of **Ro 67-4853** solid in a sterile tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., for a 100 mM stock, add 30.74 μ L of DMSO per 1 mg of **Ro 67-4853**, assuming MW of 325.36).[8]
- Purge the tube with an inert gas to displace oxygen, which helps prevent degradation.[5]
- Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. The solution should be clear.[4]
- Storage: Store the DMSO stock solution at -20°C for up to one month or at -80°C for up to six months.[6] The solid compound is stable for at least four years when stored at -20°C.[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ro67-4853 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. files.core.ac.uk [files.core.ac.uk]
- 4. Ro 67-4853 = 98 HPLC 302841-89-0 [sigmaaldrich.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. abmole.com [abmole.com]
- 7. labsolu.ca [labsolu.ca]
- 8. Ro 67-4853 | Glutamate (Metabotropic) Group I Receptors | Tocris Bioscience [tocris.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Ro 67-4853]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679490#ro-67-4853-solubility-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com